

Navigating the Safe Disposal of Flavanthrinin in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flavanthrinin

Cat. No.: B3027515

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This document provides a comprehensive guide to the proper disposal procedures for **Flavanthrinin**, a naturally occurring phenol. Due to the absence of a specific Safety Data Sheet (SDS) for **Flavanthrinin**, the following procedures are based on its chemical properties and general best practices for laboratory chemical waste management.

Chemical and Physical Properties of Flavanthrinin

A clear understanding of a compound's properties is the first step toward safe handling and disposal.

Property	Value	Citation
Molecular Weight	240.25 g/mol	[1][2]
Molecular Formula	C15H12O3	[2]
Appearance	Solid	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Chemical Name	4-methoxyphenanthrene-2,7-diol	[1]

Experimental Protocols for Safe Disposal

The following step-by-step protocol should be followed for the disposal of **Flavanthrinin** waste. This procedure is designed to minimize risk and ensure compliance with general laboratory waste regulations.

1. Personal Protective Equipment (PPE): Before handling **Flavanthrinin**, ensure appropriate PPE is worn. This includes:

- Safety goggles or a face shield to protect from splashes.[4]
- Chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[4]
- A laboratory coat to protect clothing and skin.

2. Waste Segregation:

- Solid Waste: Collect solid **Flavanthrinin** waste, including contaminated materials such as weigh boats, filter paper, and gloves, in a designated, clearly labeled hazardous waste container.[5][6]
- Liquid Waste:
 - Solutions of **Flavanthrinin** in organic solvents (e.g., Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone) must be collected in a separate, labeled container for halogenated or non-halogenated solvent waste, as appropriate.[7] Do not mix incompatible waste streams.[5]
 - Aqueous solutions containing **Flavanthrinin** should be treated as hazardous waste and collected in a designated aqueous waste container. Do not dispose of **Flavanthrinin** solutions down the drain.[5][7]

3. Container Management:

- All waste containers must be in good condition, compatible with the chemical waste, and kept securely closed except when adding waste.[5]

- Label all waste containers clearly with "Hazardous Waste," the full chemical name "**Flavanthrinin**," and the primary solvent(s).[5]

4. Disposal of Empty Containers:

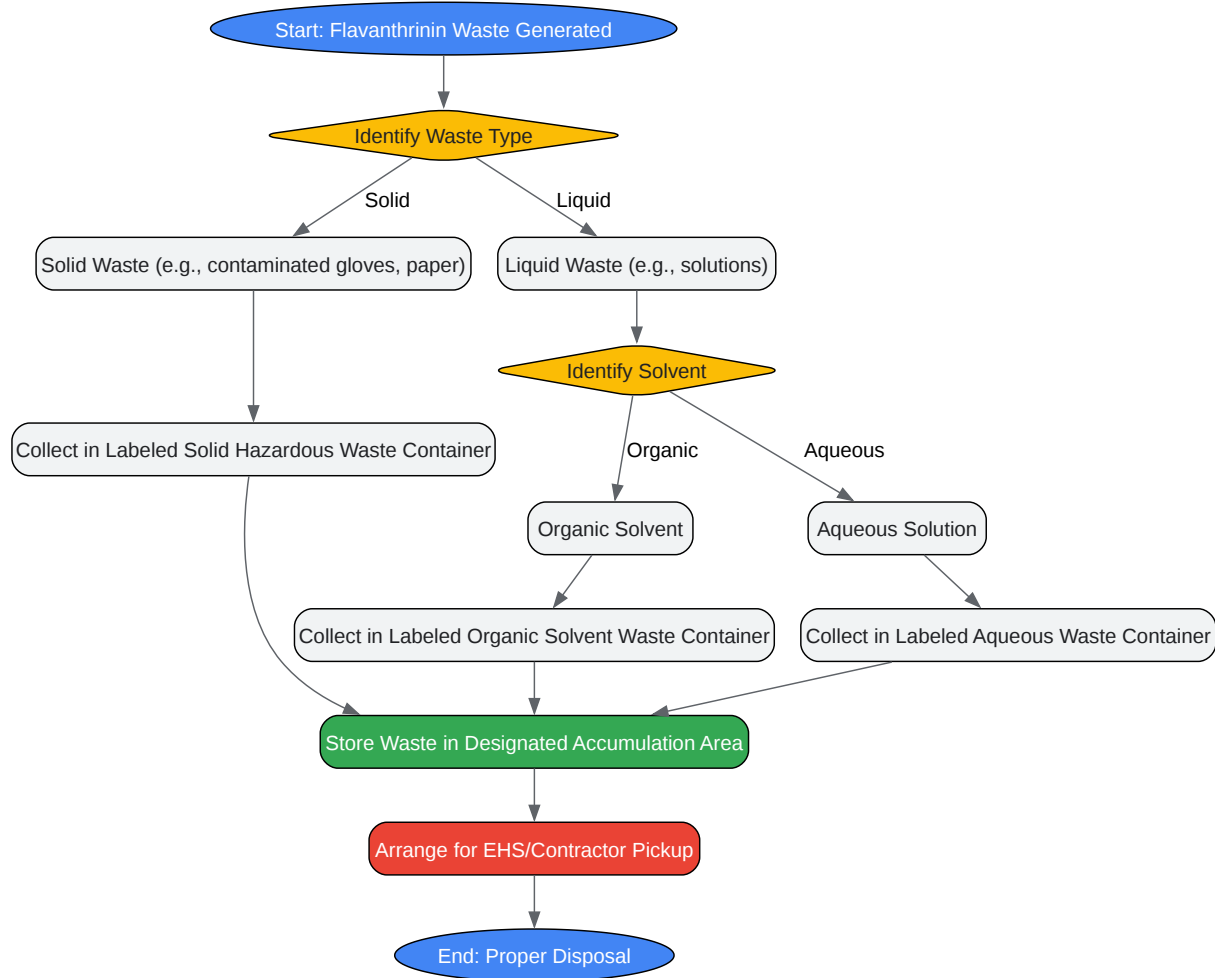
- Empty containers that held **Flavanthrinin** should be triple-rinsed with a suitable solvent.[6]
- The first rinseate must be collected and disposed of as hazardous liquid waste.[5]
Subsequent rinses of containers that held highly toxic materials may also need to be collected.
- After thorough rinsing and air-drying, the container can be disposed of as non-hazardous laboratory glass or plastic waste, or recycled according to institutional policies.[6][8] Deface the original label to prevent misuse.[8]

5. Final Disposal:

- Store all **Flavanthrinin** hazardous waste in a designated, well-ventilated, and secure waste accumulation area.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[5][9]

Logical Workflow for Flavanthrinin Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Flavanthrinin** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper segregation and disposal of **Flavanthrinin** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Flavanthrinin | CAS:130827-45-1 | Phenols | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Flavanthrinin | C₁₅H₁₂O₃ | CID 14777892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. FLAVANTHRONE - Safety Data Sheet [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 6. med-fom-mednet.sites.olt.ubc.ca [med-fom-mednet.sites.olt.ubc.ca]
- 7. su.se [su.se]
- 8. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- 9. How to Store and Dispose of Extremely Hazardous Chemical Waste [blink.ucsd.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Flavanthrinin in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3027515#flavanthrinin-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com